

phylogenetic analysis of Haplogroup O-M122 and its subclades

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: M122

Cat. No.: B608785

[Get Quote](#)

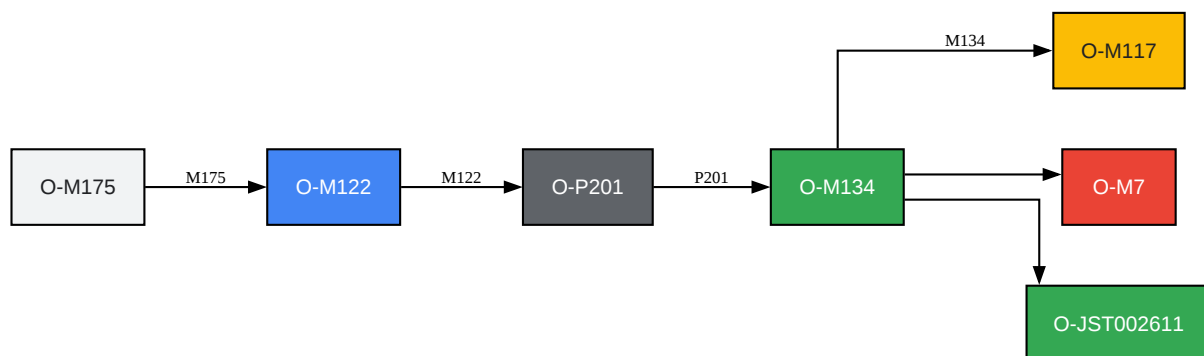
< Application Notes and Protocols for the Phylogenetic Analysis of Haplogroup O-M122 and its Subclades

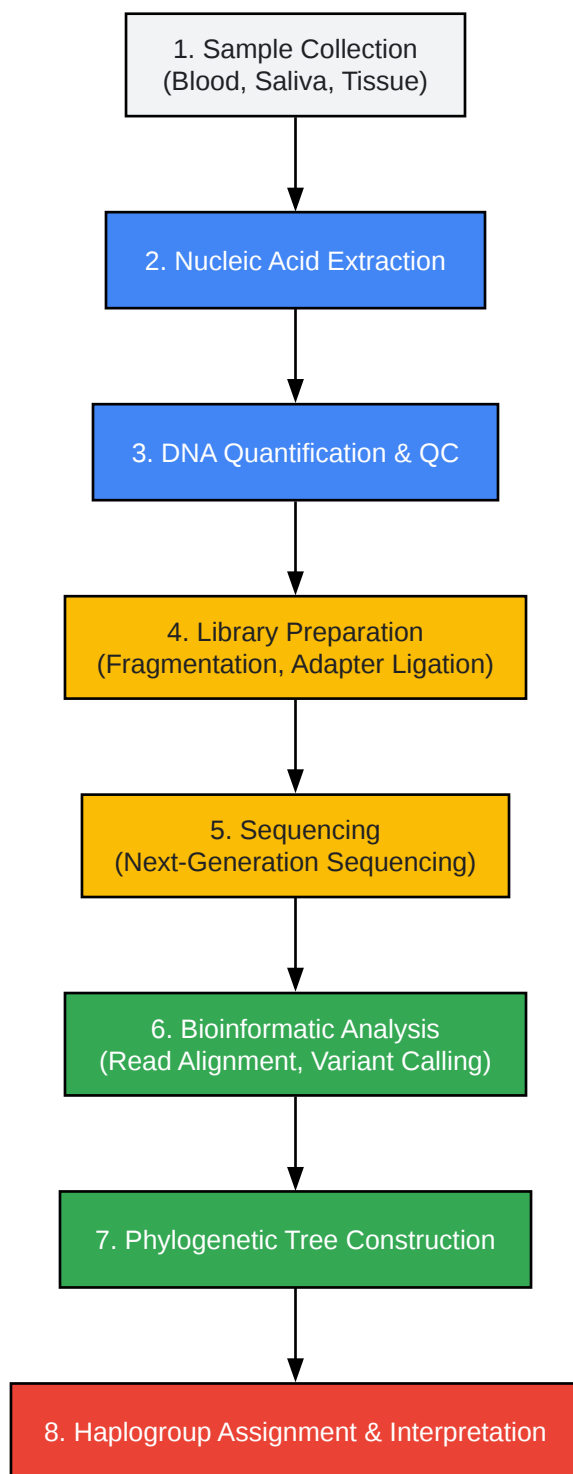
Introduction

Haplogroup O-M122 is a dominant Y-chromosome lineage in East and Southeast Asia, representing a significant portion of the paternal genetic landscape in the region.[1][2] Its origins are traced back to a man who lived an estimated 25,000 to 30,000 years ago, likely in Southeast Asia or present-day China.[1][2] The subclades of O-M122 are crucial for tracing the prehistoric migrations and demographic history of various ethnic groups, including those of Sino-Tibetan, Austronesian, Tai-Kadai, and Hmong-Mien language families.[1] These application notes provide a comprehensive guide for researchers on the phylogenetic analysis of Haplogroup O-M122, detailing its major subclades, their geographic distributions, and the experimental protocols required for their identification and analysis.

Part 1: Phylogenetic Overview and Key Subclades

Haplogroup O-M122 (also known as O2, and formerly O3) is a descendant of Haplogroup O-M175.[1][3] Its phylogenetic tree is characterized by several major branches defined by specific single nucleotide polymorphisms (SNPs). Understanding these subclades is fundamental to elucidating population relationships and histories.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Haplogroup O-M122 - Wikipedia [en.wikipedia.org]
- 2. Y-Chromosome Evidence of Southern Origin of the East Asian–Specific Haplogroup O3-M122 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. About: Haplogroup O-M122 [dbpedia.org]
- To cite this document: BenchChem. [phylogenetic analysis of Haplogroup O-M122 and its subclades]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608785#phylogenetic-analysis-of-haplogroup-o-m122-and-its-subclades]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com